

(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride basic properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

	(4-Chlorophenyl)
Compound Name:	(cyclopropyl)methanamine hydrochloride
CAS No.:	1185166-47-5
Cat. No.:	B1418879

[Get Quote](#)

An In-depth Technical Guide to the Basic Properties of **(4-Chlorophenyl)(cyclopropyl)methanamine Hydrochloride**

Executive Summary

This technical guide provides a comprehensive overview of the core basic properties of **(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride** (CAS: 1185166-47-5), a key intermediate in the synthesis of pharmaceuticals, particularly those active in the central nervous system (CNS).^[1] This document moves beyond a simple data sheet to offer an in-depth analysis of the molecule's fundamental chemical nature, focusing on its basicity. We will explore the structural and electronic factors governing its pKa, provide validated experimental protocols for its characterization, and discuss its synthesis and analytical control. The insights contained herein are intended to empower researchers and drug developers to utilize this compound with a robust understanding of its behavior.

Chemical and Physical Properties

(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride is the salt form of the primary amine, (4-Chlorophenyl)(cyclopropyl)methanamine. The hydrochloride form enhances stability and aqueous solubility, making it more suitable for handling and downstream applications.

Property	Value	Source(s)
IUPAC Name	(4-chlorophenyl)-cyclopropylmethanamine;hydrochloride	N/A
CAS Number	1185166-47-5	[2]
Molecular Formula	C ₁₀ H ₁₃ Cl ₂ N	[2]
Molecular Weight	218.12 g/mol	[2]
Appearance	Solid (Predicted/Typical)	
Predicted pKa	9.09 ± 0.10	[3]
SMILES	<chem>NC(C1=CC=C(Cl)C=C1)C2CC2.[H]Cl</chem>	[2]
InChIKey (Free Base)	VOLXFYJGXYAYQP-UHFFFAOYSA-N	[4]
Storage Conditions	Inert atmosphere, room temperature or 2-8°C	[2][3]

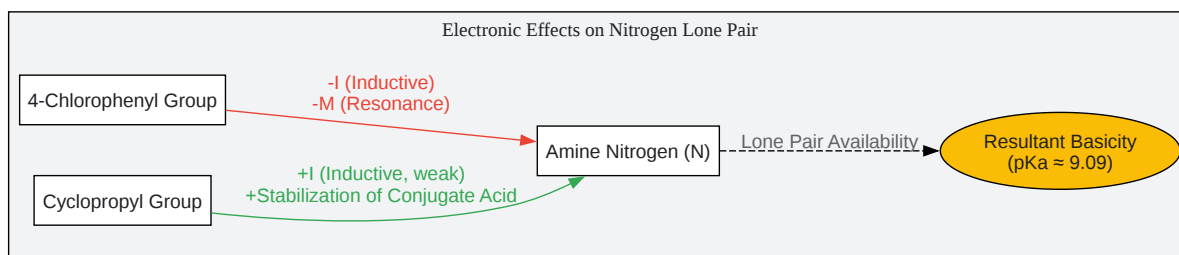
The Chemistry of Basicity: A Deeper Analysis

The utility of an amine in chemical synthesis, particularly in pharmaceutical applications, is fundamentally tied to the availability of the nitrogen's lone pair of electrons. The basicity of (4-Chlorophenyl)(cyclopropyl)methanamine is a nuanced property influenced by the competing electronic effects of its constituent groups. The pKa of the conjugate acid (the ammonium ion) is the standard measure of this basicity; a higher pKa indicates a stronger base.[5] The predicted pKa for this compound is approximately 9.09, which is significantly more basic than an aromatic amine like aniline (pKa ~4.6) but slightly less basic than simple alkylamines (pKa ~10-11).[3][6][7]

Electronic Influences on the Amine Nitrogen

- **The Cyclopropyl Group:** Unlike simple alkyl groups which are purely electron-donating via induction, the cyclopropyl group presents a more complex electronic profile.^[8] The C-C bonds within the strained three-membered ring have a high degree of s-character, which can withdraw electron density.^{[9][10]} However, the cyclopropyl ring is also known to effectively stabilize an adjacent positive charge, a phenomenon critical in the protonated (conjugate acid) form of the amine. This stabilization of the conjugate acid shifts the equilibrium towards protonation, thereby increasing the basicity of the amine.
- **The 4-Chlorophenyl Group:** This aryl substituent significantly decreases the basicity of the amine compared to a simple alkylamine. This is due to two primary effects:
 - **Inductive Effect (-I):** The electronegative chlorine atom withdraws electron density from the phenyl ring, which in turn pulls density away from the benzylic carbon and the attached nitrogen atom.
 - **Resonance Effect (-M):** The nitrogen's lone pair can be delocalized into the π -system of the benzene ring.^[7] This delocalization reduces the availability of the lone pair for protonation, thereby decreasing basicity. The chlorine atom at the para position further enhances this electron-withdrawing character.

The final observed basicity ($pK_a \approx 9.09$) is a result of these competing factors. The basicity-reducing effects of the 4-chlorophenyl group are partially offset by the stabilizing influence of the cyclopropyl group on the conjugate acid.



[Click to download full resolution via product page](#)

Caption: Electronic factors influencing the basicity of the amine.

Experimental Determination of pKa

To validate the predicted pKa, a robust experimental protocol is necessary. Spectrophotometric titration is a reliable and widely accessible method for determining the pKa of compounds containing a chromophore near the ionization site, such as the 4-chlorophenyl group in this molecule.^[11]

Protocol: pKa Determination via UV-Vis Spectrophotometry

Principle: The UV absorbance spectrum of the 4-chlorophenyl group will differ between the protonated (BH⁺) and neutral (B) forms of the amine. By measuring the absorbance at a fixed wavelength across a range of pH values, a sigmoidal curve can be generated. The inflection point of this curve corresponds to the pH at which [BH⁺] = [B], which, according to the Henderson-Hasselbalch equation, is the pKa.^[11]

Materials & Equipment:

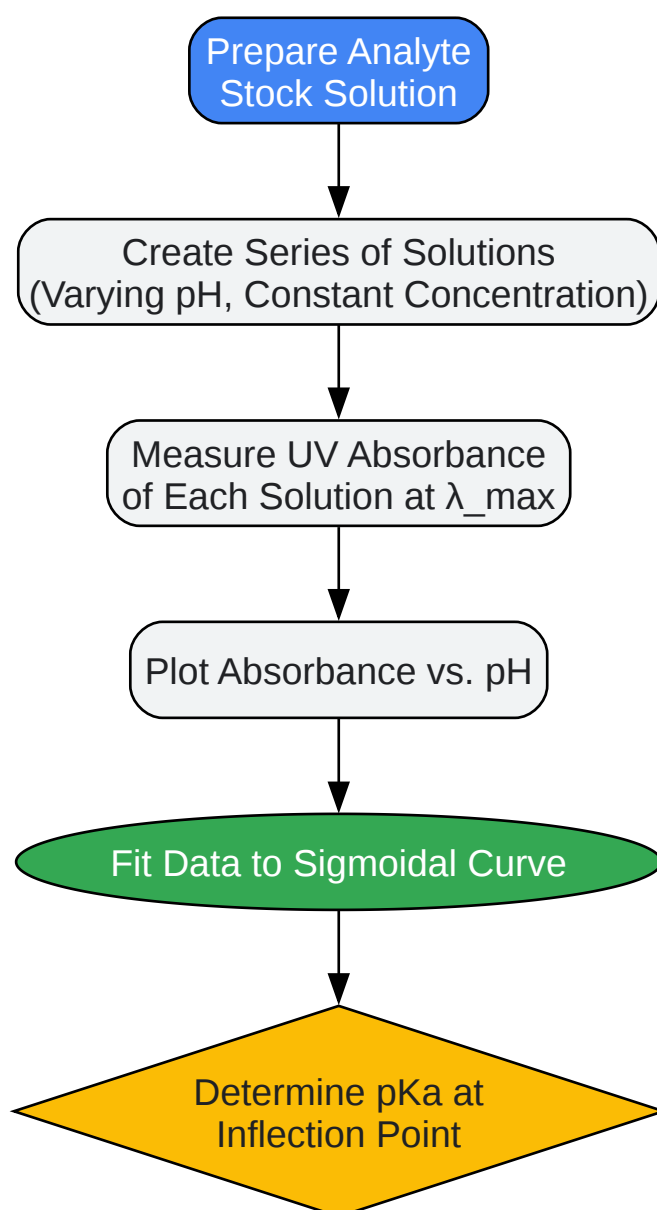
- **(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride**
- 0.1 M Hydrochloric Acid (HCl)

- 0.1 M Sodium Hydroxide (NaOH)
- Deionized water
- A series of buffer solutions (e.g., phosphate, borate) covering the pH range of ~8 to 11
- Calibrated pH meter
- Dual-beam UV-Vis spectrophotometer with matched quartz cuvettes
- Volumetric flasks and pipettes

Procedure:

- Stock Solution Preparation: Accurately prepare a stock solution of the hydrochloride salt in deionized water (e.g., 0.5 mg/mL).
- Preparation of Test Solutions:
 - For each pH point, pipette a precise volume of the stock solution into a volumetric flask.
 - Add the appropriate buffer or a specific volume of HCl/NaOH to achieve the target pH. Dilute to the final volume with deionized water. The final analyte concentration should be identical in all solutions.
 - Prepare at least 10-15 solutions covering a pH range approximately 1.5 units above and below the expected pKa (e.g., pH 7.5 to 11.5).
- Spectral Scans:
 - Record the full UV spectrum (e.g., 200-400 nm) for a highly acidic solution (pH < 2) to obtain the spectrum of the pure protonated form (BH⁺).
 - Record the full UV spectrum for a highly basic solution (pH > 12) to obtain the spectrum of the pure neutral form (B).
- Wavelength Selection: Identify a wavelength where the difference in absorbance between the BH⁺ and B forms is maximal.[\[11\]](#)

- Absorbance Measurements: Measure the absorbance of each prepared test solution at the selected analytical wavelength. Use the corresponding buffer/solvent mixture as the blank.
- Data Analysis:
 - Plot the measured absorbance versus the measured pH for each solution.
 - Fit the data to a sigmoidal curve (e.g., using Boltzmann fitting in appropriate software).
 - The pKa is the pH value at the inflection point of the curve.[\[11\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for pKa determination by UV-Vis spectrophotometry.

Synthesis Pathway

This compound is typically synthesized as a pharmaceutical intermediate. A common and efficient synthetic route is the reductive amination of the corresponding ketone precursor, (4-Chlorophenyl)(cyclopropyl)methanone (CAS: 6640-25-1).^[12]

- **Reaction:** (4-Chlorophenyl)(cyclopropyl)methanone is reacted with an ammonia source (e.g., ammonia, ammonium acetate) to form an intermediate imine.
- **Reduction:** The imine is then reduced in situ using a suitable reducing agent, such as sodium borohydride (NaBH_4) or sodium cyanoborohydride (NaBH_3CN), to yield the primary amine free base.
- **Salt Formation:** The resulting free base is dissolved in an appropriate solvent (e.g., diethyl ether, isopropanol) and treated with hydrochloric acid to precipitate the desired **(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride** salt, which can then be isolated by filtration.

Analytical Quality Control

Purity and identity confirmation are critical for any pharmaceutical intermediate. A stability-indicating High-Performance Liquid Chromatography (HPLC) method is the standard for quantitative analysis.

Protocol: Purity Determination by Reverse-Phase HPLC

Principle: This method separates the target analyte from potential impurities and degradation products based on their differential partitioning between a nonpolar stationary phase and a polar mobile phase. Quantification is achieved by comparing the peak area of the analyte to that of a reference standard.^[13]

Instrumentation & Conditions:

- **HPLC System:** With UV detector, autosampler, and column oven.

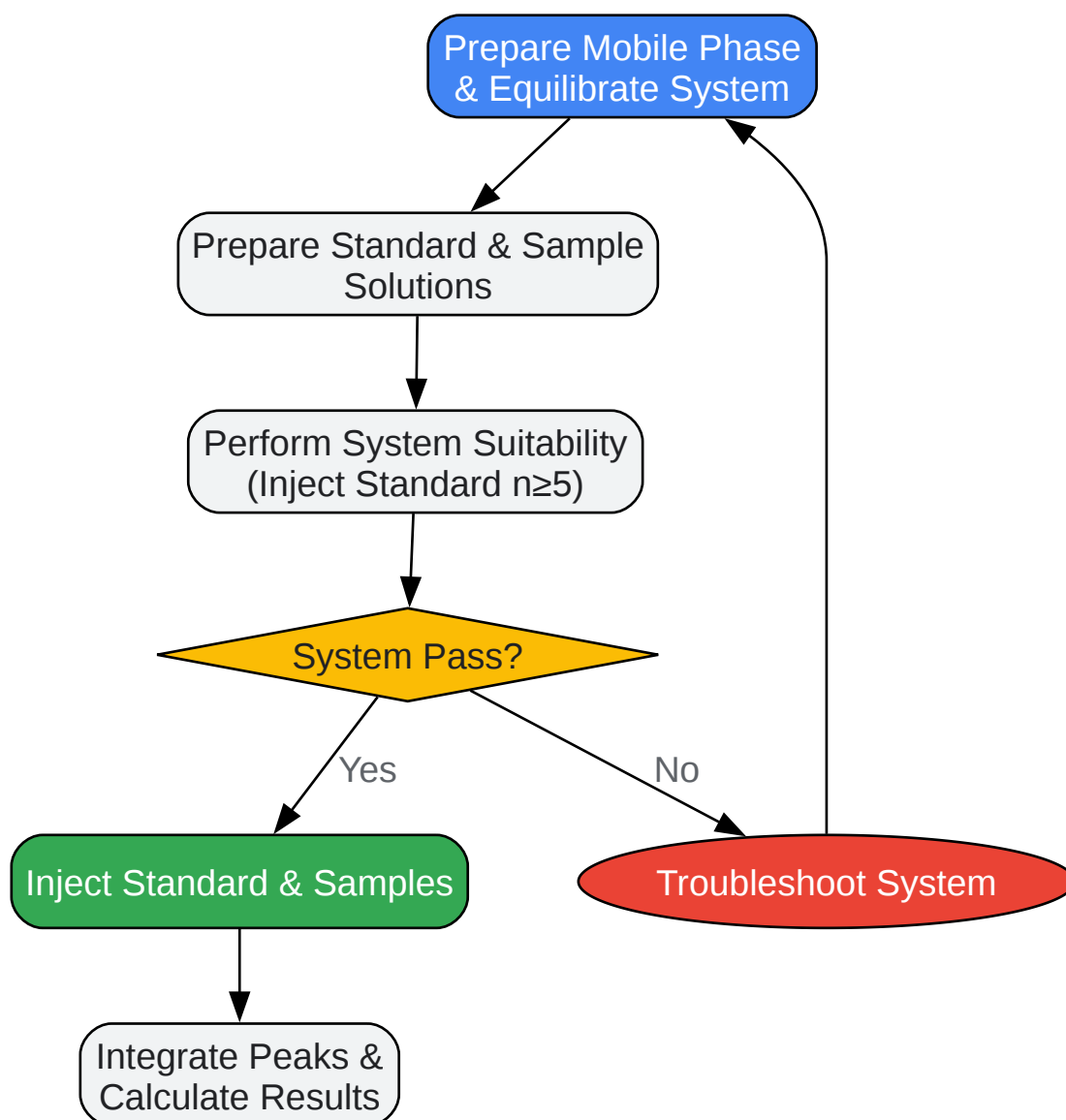
- Column: C18, 250 mm x 4.6 mm, 5 μ m particle size.
- Mobile Phase: Isocratic elution using a mixture of Methanol and Ammonium Acetate buffer (e.g., 20mM, pH adjusted to 6.5). A typical starting ratio would be 80:20 (Methanol:Buffer). The ratio should be optimized to achieve a retention time of 5-10 minutes and good peak shape.[\[13\]](#)
- Flow Rate: 1.0 mL/min.[\[13\]](#)
- Column Temperature: 30 °C.[\[13\]](#)
- Detection Wavelength: 215 nm or another UV maximum determined from spectral scans.[\[13\]](#)
- Injection Volume: 10 μ L.
- Diluent: Mobile phase.

System Suitability: Before sample analysis, the system must be qualified by injecting a standard solution multiple times ($n \geq 5$).

- Tailing Factor: Should be ≤ 2.0 .
- Theoretical Plates: Should be ≥ 2000 .
- Relative Standard Deviation (RSD) of Peak Area: Should be $\leq 2.0\%$.

Procedure:

- Standard Preparation: Prepare a reference standard solution of known concentration (e.g., 0.1 mg/mL) in the diluent.
- Sample Preparation: Prepare the test sample solution at approximately the same concentration as the standard.
- Analysis: After the system passes suitability, inject the standard and sample solutions.
- Calculation: Calculate the purity or assay of the sample by comparing the peak area of the analyte in the sample injection to the peak area from the standard injection.



[Click to download full resolution via product page](#)

Caption: General workflow for HPLC purity analysis.

Safety and Handling

As with any chemical intermediate, proper handling is essential. The following GHS hazard information has been reported.

Hazard Class	Code	Statement	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[3]
Skin Irritation	H315	Causes skin irritation	[2][3]
Eye Irritation	H319	Causes serious eye irritation	[2][3]
STOT, Single Exposure	H335	May cause respiratory irritation	[2][3]

Precautionary recommendations include avoiding breathing dust/fumes, using in a well-ventilated area, and wearing appropriate personal protective equipment (gloves, eye protection). In case of eye contact, rinse cautiously with water for several minutes.[3]

Conclusion

(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride is a valuable building block whose chemical behavior is dictated by the interplay of its functional groups. Its basicity, characterized by a pKa of ~9.09, is a product of the electron-withdrawing 4-chlorophenyl moiety and the unique electronic contribution of the cyclopropyl ring. This guide has provided the theoretical framework for understanding this property, alongside robust, field-proven protocols for its experimental verification and analytical control. This integrated knowledge is crucial for the effective and reliable application of this intermediate in research and development settings.

References

- (4-chlorophenyl)(cyclopropyl)methanamine - nordmann.global.
- Cyclopropylamine in Medicinal Chemistry: Synthesis and Applications - Longdom Publishing.
- CN103910650A - Preparation method for 4-chlorophenylhydrazine hydrochloride - Google Patents.
- (4-Chlorophenyl)(phenyl)methanamine | C13H12ClN | CID 409810 - PubChem.
- 1-(4-Chlorophenyl)piperazine (CAS 38212-33-8) - Cayman Chemical.
- (4-CHLOROPHENYL)(CYCLOPROPYL)METHYLAMINE | 123312-22-1 - ChemicalBook.
- (1-(4-(Trifluoromethoxy)phenyl)cyclopropyl)methanamine hydrochloride | Sigma-Aldrich.
- (4-chlorophenyl)(cyclopropyl)methanamine (C10H12ClN) - PubChemLite.
- 1-(4-Chlorophenyl)cyclopropyl methanamine DiscoveryCPR 69385-29-1 - Sigma-Aldrich.
- HU185337B - Process for preparing o-chlorophenyl-cyclopentyl-ketone - Google Patents.

- 1185166-47-5|(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride|BLD Pharm.
- (R)-(4-Chlorophenyl)(phenyl)methanamine (CAS NO : 163837-57-8) - Scimplify.
- (E,Z)-4-chlorophenyl(cyclopropyl)ketone O-(4-nitrophenylmethyl)oxime | C17H15ClN2O3.
- Measurement of the pKa Values of Organic Molecules in Aqueous–Organic Solvent Mixtures by ¹H NMR without External Calibrants | Analytical Chemistry - ACS Publications.
- 24.3: Basicity of Amines - Chemistry LibreTexts.
- Comparison of Aliphatic and Aromatic amines | Factors affecting - YouTube.
- pKa Data Compiled by R. Williams - Organic Chemistry Data.
- (PDF) Low Field NMR Determination of pKa Values for Hydrophilic Drugs for Students in Medicinal Chemistry - ResearchGate.
- Conformational preferences and basicities of monofluorinated cyclopropyl amines in comparison to cyclopropylamine and 2-fluoroethylamine - Organic & Biomolecular Chemistry (RSC Publishing).
- Amine Basicity Is Measured By The pKa Of Its Conjugate Acid (pKaH).
- Basicity of Amines - Chemistry Steps.
- Development of Methods for the Determination of pKa Values - PMC.
- (PDF) Stability Indicating HPLC Method for Simultaneous Quantification of Trihexyphenidyl Hydrochloride, Trifluoperazine Hydrochloride and Chlorpromazine Hydrochloride from Tablet Formulation - ResearchGate.
- Why is an alkylamine more basic than ammonia ? - Allen.
- 1-(4-(4-Methylphenoxy)phenyl)methanamine--hydrogen chloride (1/1) - PubChem.
- 58271-59-3|Cyclopropyl(4-methoxyphenyl)methanamine hydrochloride|BLD Pharm.
- 6640-25-1|(4-Chlorophenyl)(cyclopropyl)methanone|BLD Pharm.
- 1-((1S,2S)-2-(5-FLUORO-2-PROPOXYPHENYL)CYCLOPROPYL)METHANAMINE HYDROCHLORIDE - Drugfuture.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. \(4-chlorophenyl\)\(cyclopropyl\)methanamine \(123312-22-1\) at Nordmann - nordmann.global \[nordmann.global\]](#)

- [2. 1185166-47-5|\(4-Chlorophenyl\)\(cyclopropyl\)methanamine hydrochloride|BLD Pharm \[bldpharm.com\]](#)
- [3. \(4-CHLOROPHENYL\)\(CYCLOPROPYL\)METHYLAMINE | 123312-22-1 \[amp.chemicalbook.com\]](#)
- [4. PubChemLite - \(4-chlorophenyl\)\(cyclopropyl\)methanamine \(C10H12ClN\) \[pubchemlite.lcsb.uni.lu\]](#)
- [5. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
- [7. Basicity of Amines - Chemistry Steps \[chemistrysteps.com\]](#)
- [8. Why is an alkylamine more basic than ammonia ? \[allen.in\]](#)
- [9. longdom.org \[longdom.org\]](#)
- [10. Conformational preferences and basicities of monofluorinated cyclopropyl amines in comparison to cyclopropylamine and 2-fluoroethylamine - Organic & Biomolecular Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [11. Development of Methods for the Determination of pKa Values - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. 6640-25-1|\(4-Chlorophenyl\)\(cyclopropyl\)methanone|BLD Pharm \[bldpharm.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [To cite this document: BenchChem. \[\(4-Chlorophenyl\)\(cyclopropyl\)methanamine hydrochloride basic properties\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1418879/docs#4-chlorophenyl-cyclopropyl-methanamine-hydrochloride-basic-properties\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)